

# Benchmarking WD-890: A Comparative Analysis Against Current Psoriasis Therapies

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## Compound of Interest

Compound Name: WD-890

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This guide provides a comprehensive comparison of the preclinical TYK2 inhibitor, **WD-890**, against current benchmark treatments for moderate-to-severe plaque psoriasis. By presenting available data on established therapies, this document serves as a valuable resource for contextualizing the potential of novel compounds in the evolving landscape of psoriasis treatment.

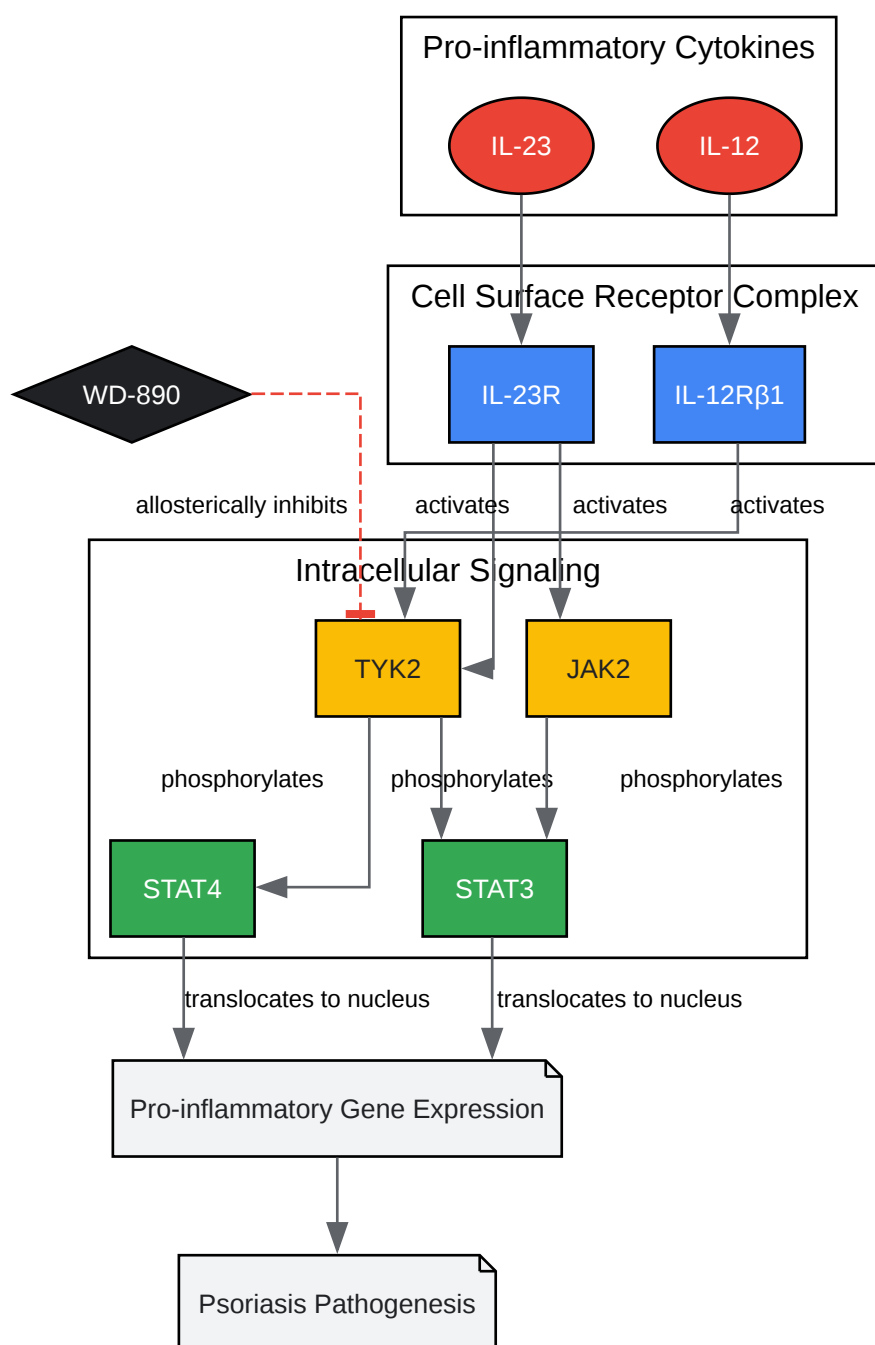
## Executive Summary

Psoriasis is a chronic, immune-mediated inflammatory disease affecting millions worldwide. The therapeutic landscape has been revolutionized by the advent of targeted biologic therapies and, more recently, oral small molecules. Among these, Tyrosine Kinase 2 (TYK2) inhibitors have emerged as a promising therapeutic class, offering a novel oral treatment option with a distinct mechanism of action. **WD-890** is a novel, potent allosteric inhibitor of TYK2 that has demonstrated therapeutic efficacy in preclinical animal models of several autoimmune diseases, including psoriasis.<sup>[1]</sup> This guide benchmarks the preclinical profile of **WD-890** against the clinical performance of the FDA-approved TYK2 inhibitor, deucravacitinib, and other leading psoriasis treatments.

## Mechanism of Action: The Role of TYK2 Inhibition

TYK2 is a member of the Janus kinase (JAK) family and plays a crucial role in the signaling pathways of key cytokines implicated in the pathogenesis of psoriasis, including Interleukin-23 (IL-23), IL-12, and Type I interferons.[1][2][3][4][5] By inhibiting TYK2, these drugs disrupt the downstream signaling cascade that leads to the production of pro-inflammatory cytokines, such as IL-17, and subsequent keratinocyte proliferation, which are hallmarks of psoriasis.[3][6]

**WD-890**, like the approved drug deucravacitinib, is an allosteric inhibitor that binds to the regulatory pseudokinase domain of TYK2.[1][7] This unique mechanism provides high selectivity for TYK2 over other JAK family members, potentially leading to a more favorable safety profile compared to pan-JAK inhibitors.[8]



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Caption: TYK2 Signaling Pathway in Psoriasis and the inhibitory action of **WD-890**.

## Comparative Efficacy of Current Psoriasis Treatments

While clinical data for **WD-890** is not yet available, we can benchmark its potential against established treatments using key efficacy endpoints from Phase 3 clinical trials. The Psoriasis Area and Severity Index (PASI) is a widely used measure, with PASI 75, PASI 90, and PASI 100 indicating a 75%, 90%, and 100% reduction in the severity and extent of psoriasis, respectively. The static Physician's Global Assessment (sPGA) is another common endpoint, with a score of 0 or 1 representing "clear" or "almost clear" skin.

Table 1: Efficacy of Deucravacitinib (Oral TYK2 Inhibitor) in Moderate-to-Severe Plaque Psoriasis

| Endpoint                                 | Deucravacitinib 6 mg Once Daily                                                    | Placebo                    | Apremilast 30 mg Twice Daily |
|------------------------------------------|------------------------------------------------------------------------------------|----------------------------|------------------------------|
| PASI 75 at Week 16                       | ~58.4% <a href="#">[9]</a>                                                         | ~12.7% <a href="#">[9]</a> | ~35.1% <a href="#">[9]</a>   |
| sPGA 0/1 at Week 16                      | Significantly more patients than placebo <a href="#">[10]</a> <a href="#">[11]</a> | -                          | -                            |
| PASI 75 at Year 4 (Long-Term Extension)  | 71.7% <a href="#">[10]</a> <a href="#">[11]</a>                                    | -                          | -                            |
| PASI 90 at Year 4 (Long-Term Extension)  | 47.5% <a href="#">[10]</a> <a href="#">[11]</a>                                    | -                          | -                            |
| sPGA 0/1 at Year 4 (Long-Term Extension) | 57.2% <a href="#">[10]</a> <a href="#">[11]</a>                                    | -                          | -                            |

Table 2: Efficacy of Other Investigational Oral TYK2 Inhibitors

| Drug    | Phase of Development | Key Efficacy Findings                                                                                   |
|---------|----------------------|---------------------------------------------------------------------------------------------------------|
| TAK-279 | Phase 2b             | Dose-dependent response, with up to 68% of patients achieving PASI 75 at 12 weeks. <a href="#">[12]</a> |
| ICP-488 | Phase 2              | At 12 weeks, 77.3% (6 mg) and 78.6% (9 mg) of patients achieved PASI 75. <a href="#">[13]</a>           |

Table 3: Efficacy of Selected Biologic Treatments for Moderate-to-Severe Plaque Psoriasis

| Drug Class           | Drug Name                                                   | PASI 75 Response Rate (Representative Data)                                  |
|----------------------|-------------------------------------------------------------|------------------------------------------------------------------------------|
| IL-17 Inhibitors     | Secukinumab                                                 | 89.5% at week 24 <a href="#">[13]</a>                                        |
| Ixekizumab           | High rates of skin clearance <a href="#">[10]</a>           |                                                                              |
| IL-23 Inhibitors     | Guselkumab                                                  | High rates of skin clearance and durability of response <a href="#">[10]</a> |
| Risankizumab         | Notable improvements in skin clearance <a href="#">[14]</a> |                                                                              |
| TNF-alpha Inhibitors | Adalimumab                                                  | Established efficacy in psoriasis <a href="#">[3]</a>                        |

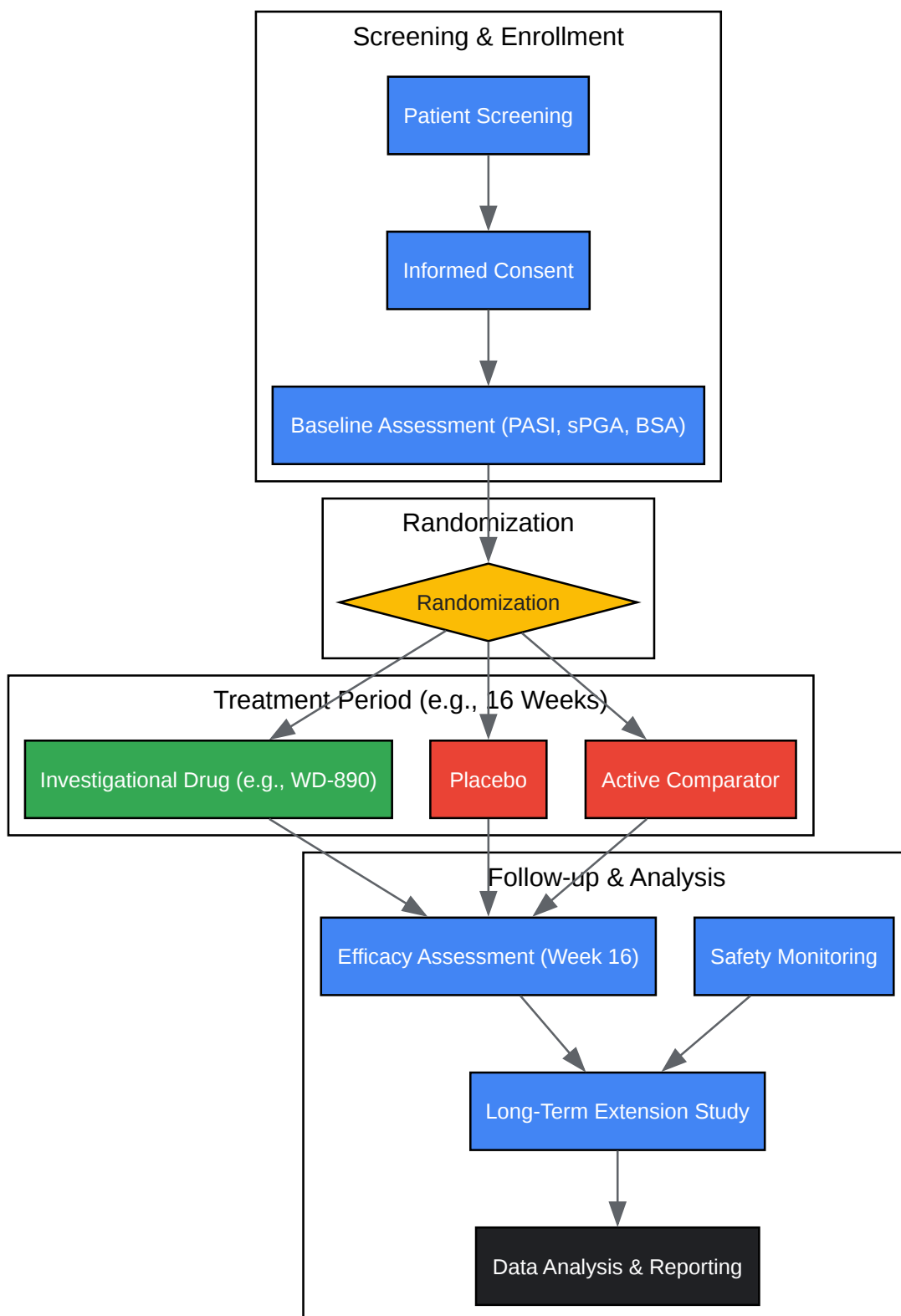
## Safety and Tolerability

The safety profile of a novel agent is paramount. Preclinical studies indicate that **WD-890** has favorable absorption, distribution, metabolism, and excretion (ADME) properties and tolerable toxicity in animal models.[\[1\]](#) For comparison, the safety profile of deucravacitinib in long-term studies has been consistent, with no new safety signals identified after up to five years of treatment.[\[14\]](#) The most common adverse events reported for deucravacitinib include nasopharyngitis and upper respiratory tract infections.[\[8\]](#)[\[9\]](#) The selective allosteric inhibition of TYK2 is thought to contribute to a better safety profile compared to broader JAK inhibitors.[\[8\]](#)

# Experimental Protocols: A Typical Phase 3 Psoriasis Clinical Trial

The development of any new psoriasis treatment involves rigorous clinical trials. A typical Phase 3 study protocol to evaluate a novel oral agent like a TYK2 inhibitor would include the following key elements:

- **Study Design:** A multicenter, randomized, double-blind, placebo- and active-controlled trial. [\[15\]](#)[\[16\]](#)
- **Study Population:** Adult patients (18 years or older) with a diagnosis of moderate-to-severe plaque psoriasis, typically defined by a certain body surface area (BSA) involvement, PASI score, and sPGA score at baseline.[\[16\]](#)
- **Randomization:** Patients are randomly assigned to one of several treatment arms, which may include the investigational drug at one or more doses, a placebo, and an active comparator (e.g., apremilast or a biologic).[\[15\]](#)[\[17\]](#)
- **Treatment Duration:** The primary efficacy endpoints are typically assessed at week 12 or 16. [\[18\]](#) Long-term extension studies often follow to evaluate safety and durability of response over several years.[\[10\]](#)[\[11\]](#)[\[14\]](#)
- **Primary Endpoints:**
  - The proportion of patients achieving a PASI 75 response at week 16.[\[9\]](#)[\[10\]](#)[\[13\]](#)
  - The proportion of patients achieving an sPGA score of 0 (clear) or 1 (almost clear) at week 16.[\[10\]](#)[\[11\]](#)
- **Secondary Endpoints:** These can include PASI 90 and PASI 100 response rates, changes in quality of life measures, and safety assessments.
- **Safety Monitoring:** Regular monitoring of adverse events, laboratory parameters, and vital signs throughout the study.



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Caption: A typical workflow for a Phase 3 clinical trial in psoriasis.

## Conclusion

**WD-890**, as a novel allosteric TYK2 inhibitor, represents a promising therapeutic candidate for psoriasis. While direct clinical comparisons are not yet possible, benchmarking against the established efficacy and safety profile of deucravacitinib and other current treatments provides a strong framework for evaluating its future potential. The high bar for efficacy set by current biologics and the demand for safe and convenient oral therapies create a significant opportunity for new agents in this class. Further clinical development will be crucial to determine the ultimate position of **WD-890** in the psoriasis treatment paradigm.

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- [To cite this document: BenchChem. \[Benchmarking WD-890: A Comparative Analysis Against Current Psoriasis Therapies\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12386489/docs#benchmarking-wd-890-a-comparative-analysis-against-current-psoriasis-therapies\]](#)

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